

Introduction: The Strategic Importance of 2-Chlorobenzotrifluoride

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Compound of Interest

Compound Name: 2-Chlorobenzotrifluoride

CAS No.: 52181-51-8

Cat. No.: B7723727

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2-Chlorobenzotrifluoride, also known by its synonyms 1-Chloro-2-(trifluoromethyl)benzene and 2-Chloro- α,α,α -trifluorotoluene, is a colorless to light yellow aromatic liquid with the chemical formula $C_7H_4ClF_3$.^{[1][2][3]} It has emerged as a cornerstone intermediate in the fine chemicals industry, playing a pivotal role in the synthesis of complex organic molecules.^{[4][5]} Its unique molecular architecture, featuring a trifluoromethyl group and a chlorine atom on a benzene ring, imparts a distinct reactivity profile that is highly valued by researchers and synthetic chemists.^{[2][4]}

The trifluoromethyl ($-CF_3$) group, a strong electron-withdrawing substituent, significantly influences the electronic properties of the aromatic ring and the reactivity of the adjacent chlorine atom.^[2] This makes **2-Chlorobenzotrifluoride** an exceptionally versatile building block. Its strategic importance is most evident in the pharmaceutical and agrochemical sectors, where it serves as a critical precursor for active pharmaceutical ingredients (APIs) and advanced pesticides.^{[1][5][6][7]} This guide offers a comprehensive technical overview of its physical and chemical properties, reactivity, applications, and handling protocols, designed for professionals in research, development, and chemical manufacturing.

Chemical and Physical Characteristics

A thorough understanding of the fundamental properties of **2-Chlorobenzotrifluoride** is essential for its effective and safe utilization in experimental and industrial settings.

Core Identification

Identifier	Value
CAS Number	88-16-4[1][8]
EC Number	201-805-1[8]
Molecular Formula	C ₇ H ₄ ClF ₃ [1][7]
Molecular Weight	180.55 g/mol [1][7][8]
Synonyms	1-Chloro-2-(trifluoromethyl)benzene, 2-Chloro- α,α,α -trifluorotoluene, o-Chlorobenzotrifluoride[1][8]
InChI Key	DGRVQOKCSKDWIH-UHFFFAOYSA-N[8][9]
SMILES String	FC(F)(F)c1ccccc1Cl[8][9]

Physicochemical Data Summary

The physical state and properties of **2-Chlorobenzotrifluoride** dictate its handling, storage, and application conditions. It is a colorless to light yellow, clear liquid with a distinct, pungent aromatic odor.[1][2][3][7]

Property	Value	Source(s)
Appearance	Colorless to light yellow clear liquid	[1][2]
Melting Point	-7.4 °C to -6 °C	[1][6]
Boiling Point	152 - 153 °C	[1][6][7]
Density	1.37 - 1.379 g/cm ³ at 20-25 °C	[1][6][7]
Refractive Index (n _{20/D})	1.456 - 1.46	[1][9]
Vapor Pressure	3.5 - 5.2 hPa @ 20 °C	[7]
Flash Point	44 - 58 °C (111 - 138 °F)	[6][10]
Autoignition Temperature	650 °C (1,202 °F)	[10]
Water Solubility	<0.1 g/100 mL at 19.5 °C; immiscible	[6][11][12]
Solubility in Organics	Soluble in alcohol, ether, and benzene	[7]
LogP	3.53	[6][12]

Reactivity Profile and Chemical Behavior

The chemical behavior of **2-Chlorobenzotrifluoride** is largely governed by the interplay between the electron-withdrawing trifluoromethyl group and the chlorine substituent on the aromatic ring.

Stability: The compound is stable under normal storage and handling conditions in closed containers at room temperature.[10][13] However, it is incompatible with strong oxidizing agents and strong bases, with which it can react vigorously.[7][14]

Reactivity:

- **Nucleophilic Aromatic Substitution:** The powerful electron-withdrawing nature of the -CF₃ group significantly activates the chlorine atom, making it susceptible to displacement by

nucleophiles. This reactivity is a cornerstone of its utility in synthesis, allowing for the introduction of various functional groups at the C-2 position.[\[2\]](#)

- **Electrophilic Aromatic Substitution:** The $-CF_3$ group is a deactivating, meta-directing substituent for electrophilic aromatic substitution. This directs incoming electrophiles primarily to the meta-position relative to the trifluoromethyl group.[\[2\]](#)
- **Cross-Coupling Reactions:** It serves as a versatile substrate in various metal-catalyzed cross-coupling reactions, enabling the formation of complex molecular scaffolds.[\[4\]](#)

Hazardous Decomposition: When heated to decomposition or during combustion, **2-Chlorobenzotrifluoride** can release irritating and highly toxic gases, including carbon monoxide, carbon dioxide, hydrogen fluoride, and hydrogen chloride.[\[7\]](#)[\[10\]](#)[\[15\]](#)

Spectroscopic Analysis and Structural Elucidation

Spectroscopic techniques are indispensable for confirming the identity and purity of **2-Chlorobenzotrifluoride**. While specific spectra are lot-dependent, the expected characteristics are well-established.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H NMR, ^{13}C NMR, and ^{19}F NMR are crucial for structural verification. The 1H NMR spectrum will show complex multiplets in the aromatic region. The ^{19}F NMR will display a characteristic singlet for the $-CF_3$ group.[\[16\]](#)[\[17\]](#)
- **Infrared (IR) Spectroscopy:** The IR spectrum provides information about the functional groups present. Key absorptions include those for aromatic C-H and C=C bonds, as well as strong, characteristic absorptions for the C-F and C-Cl bonds.[\[18\]](#)[\[19\]](#)
- **Mass Spectrometry (MS):** Mass spectrometry confirms the molecular weight and provides fragmentation patterns that are indicative of the structure.[\[18\]](#)[\[19\]](#)

Protocol: Acquiring High-Resolution NMR Spectra

This protocol outlines the standard procedure for preparing a sample of **2-Chlorobenzotrifluoride** for NMR analysis.

- **Solvent Preparation:** Select a suitable deuterated solvent, typically chloroform-d ($CDCl_3$), which is compatible with the analyte.[\[18\]](#)

- **Sample Preparation:** In a clean, dry vial, dissolve approximately 10-20 mg of **2-Chlorobenzotrifluoride** in 0.5-0.7 mL of the deuterated solvent.
- **Internal Standard:** Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts of ^1H and ^{13}C spectra.
- **Transfer to NMR Tube:** Using a Pasteur pipette, carefully transfer the solution into a clean, high-quality 5 mm NMR tube.
- **Spectrometer Setup:** Place the NMR tube into the spectrometer's spinner turbine and insert it into the magnet.
- **Data Acquisition:** Shim the magnetic field to achieve homogeneity. Acquire ^1H , ^{13}C , and ^{19}F NMR spectra using standard instrument parameters. The chemical shifts are reported in parts per million (ppm).[\[18\]](#)

Core Applications in Drug Development and Agrochemicals

The unique reactivity of **2-Chlorobenzotrifluoride** makes it an invaluable intermediate in several high-value industries.

- **Pharmaceutical Synthesis:** It is a key building block for numerous active pharmaceutical ingredients (APIs) and their intermediates.[\[1\]\[4\]](#) The incorporation of the trifluoromethyl group can enhance metabolic stability, lipophilicity, and binding affinity of drug candidates. It is used in the synthesis of compounds that require precise fluorination, such as the antipsychotic drug Pentafluridol.[\[1\]\[6\]](#)
- **Agrochemical Industry:** In the agrochemical sector, it is integral to the creation of effective pesticides and herbicides.[\[4\]](#) A primary application is its role as an intermediate in the synthesis of the potent rodenticide BROMETHALIN (CAS 63333-35-7).[\[6\]](#)
- **Material Science:** The compound is also employed in the formulation of high-performance materials, including specialty coatings, polymers, and adhesives, where high chemical resistance and thermal stability are required.[\[1\]](#)

- Other Uses: It also finds application as a solvent, a dielectric fluid, and an intermediate for dyes.[\[7\]](#)[\[13\]](#)

Safety, Handling, and Experimental Workflow

Due to its hazardous nature, strict adherence to safety protocols is mandatory when working with **2-Chlorobenzotrifluoride**. It is classified as a flammable liquid and vapor that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[\[7\]](#)[\[8\]](#)[\[20\]](#)

Standard Handling Protocol

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood. Facilities should be equipped with an eyewash station and a safety shower.[\[10\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[\[8\]](#)[\[9\]](#)
- Ignition Source Control: Keep away from heat, sparks, open flames, and other ignition sources. Use spark-proof tools and explosion-proof equipment. Ground and bond containers during material transfer to prevent static discharge.[\[11\]](#)[\[10\]](#)[\[21\]](#)
- Spill Management: In case of a spill, remove all ignition sources. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, sealed container for disposal.[\[10\]](#)[\[15\]](#)
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area designated for flammable liquids. Keep away from incompatible substances like strong oxidizing agents.[\[11\]](#)[\[10\]](#)[\[15\]](#)[\[21\]](#)

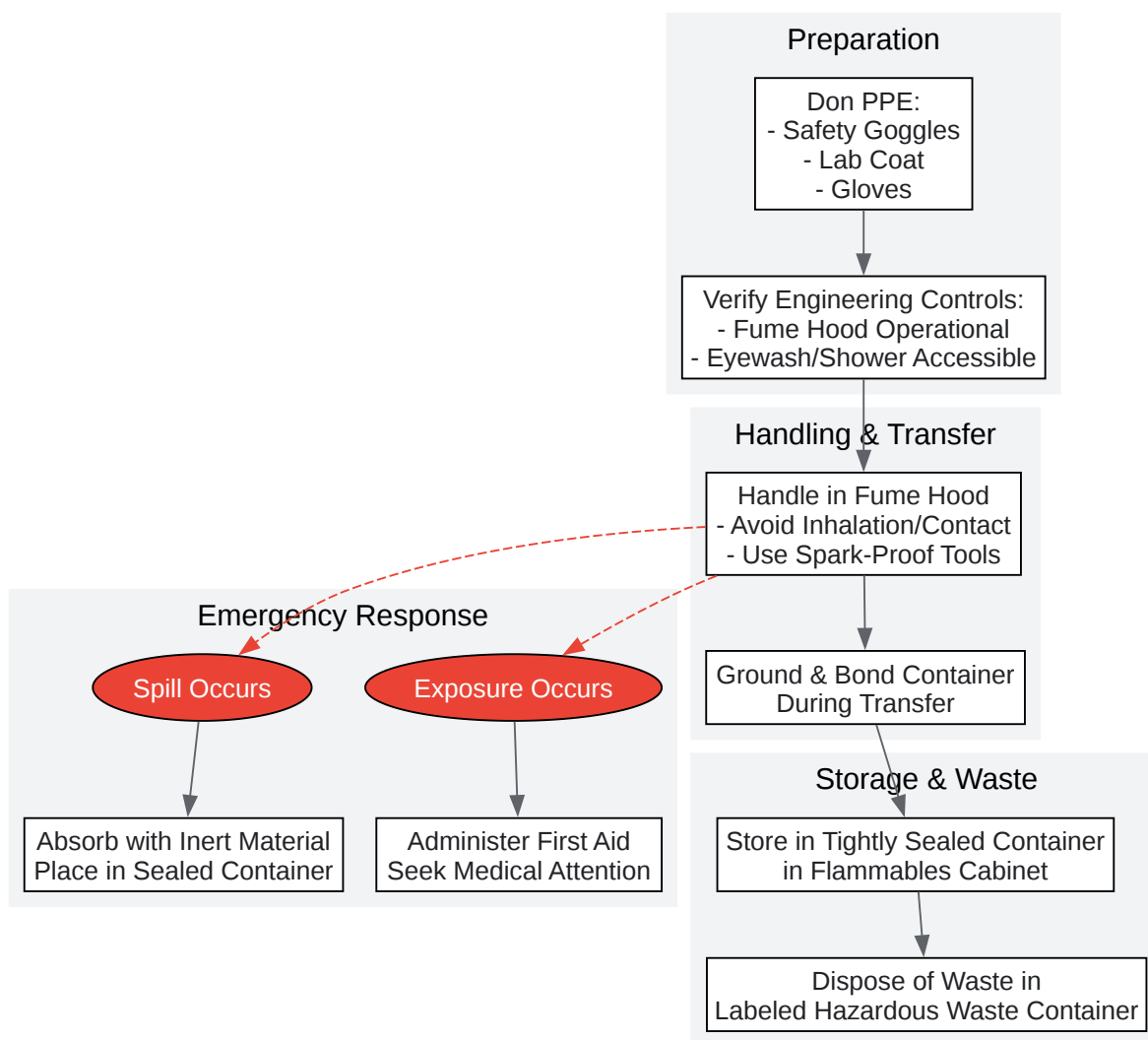
First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[10\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[\[10\]](#)

- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of water or milk.[\[10\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, administer oxygen.[\[10\]](#)

In all cases of exposure, seek immediate medical attention.[\[10\]](#)

Workflow: Safe Handling of 2-Chlorobenzotrifluoride

[Click to download full resolution via product page](#)Caption: General workflow for the safe handling and storage of **2-Chlorobenzotrifluoride**.

Conclusion

2-Chlorobenzotrifluoride is a chemical of significant industrial and academic interest. Its well-defined physical properties and predictable, yet versatile, chemical reactivity make it an indispensable tool for synthetic chemists. The presence of the trifluoromethyl group provides a pathway to novel molecular structures with enhanced biological and material properties. For researchers in drug development, agrochemicals, and material science, a comprehensive understanding of this compound's characteristics, from its physicochemical data to its safety and handling requirements, is paramount for unlocking its full potential in creating innovative and impactful chemical solutions.

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